

certificate of analysis for 2-Methoxy-5-nitroaniline reference standard

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Compound of Interest

Compound Name: 2-Methoxy-5-nitroaniline

Cat. No.: B165355

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A Comparative Guide to 2-Methoxy-5-nitroaniline Reference Standards

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of typical standard-grade and high-purity grade **2-Methoxy-5-nitroaniline** reference standards. Additionally, it draws a parallel with a common alternative, 2-Methyl-5-nitroaniline, to aid in the selection of the most appropriate reference material for your analytical and research needs. The information presented is based on commonly observed specifications in the industry.

Data Presentation: Comparison of Reference Standard Specifications

The quality and purity of a reference standard are paramount for accurate analytical measurements and reliable research outcomes. Below is a comparative summary of the typical specifications for a standard-grade and a high-purity grade of **2-Methoxy-5-nitroaniline**, alongside a common alternative, 2-Methyl-5-nitroaniline.

Parameter	2-Methoxy-5-nitroaniline (Standard Grade)	2-Methoxy-5-nitroaniline (High-Purity Grade)	2-Methyl-5-nitroaniline (Typical Grade)	Test Method
Identity	Conforms to structure	Conforms to structure	Conforms to structure	¹ H NMR, ¹³ C NMR, MS, IR
Assay (by HPLC)	≥ 98.0%	≥ 99.5%	≥ 99.0%	HPLC-UV
Water Content	≤ 0.5%	≤ 0.1%	≤ 0.2%	Karl Fischer Titration
Residual Solvents	≤ 0.5%	≤ 0.1%	≤ 0.2%	GC-HS
Inorganic Impurities	≤ 0.2%	≤ 0.05%	≤ 0.1%	Residue on Ignition
Melting Point	117-120 °C	118-120 °C	103-106 °C	Capillary Method
Appearance	Orange to red crystalline powder	Bright orange crystalline powder	Yellow to brown crystalline powder	Visual Inspection

Experimental Protocols

Detailed methodologies for the key analytical techniques used to characterize these reference standards are provided below.

High-Performance Liquid Chromatography (HPLC-UV) for Assay Determination

This method is suitable for determining the purity of **2-Methoxy-5-nitroaniline** and its alternatives.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% phosphoric acid) is commonly used. For MS compatibility, formic acid can be used instead of phosphoric acid.[1][2]
 - Gradient Program:
 - 0-5 min: 30% Acetonitrile
 - 5-25 min: 30% to 70% Acetonitrile
 - 25-30 min: 70% Acetonitrile
 - 30-35 min: 70% to 30% Acetonitrile
 - 35-40 min: 30% Acetonitrile
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Sample Preparation: Accurately weigh and dissolve the reference standard in the mobile phase to a concentration of approximately 0.5 mg/mL.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling

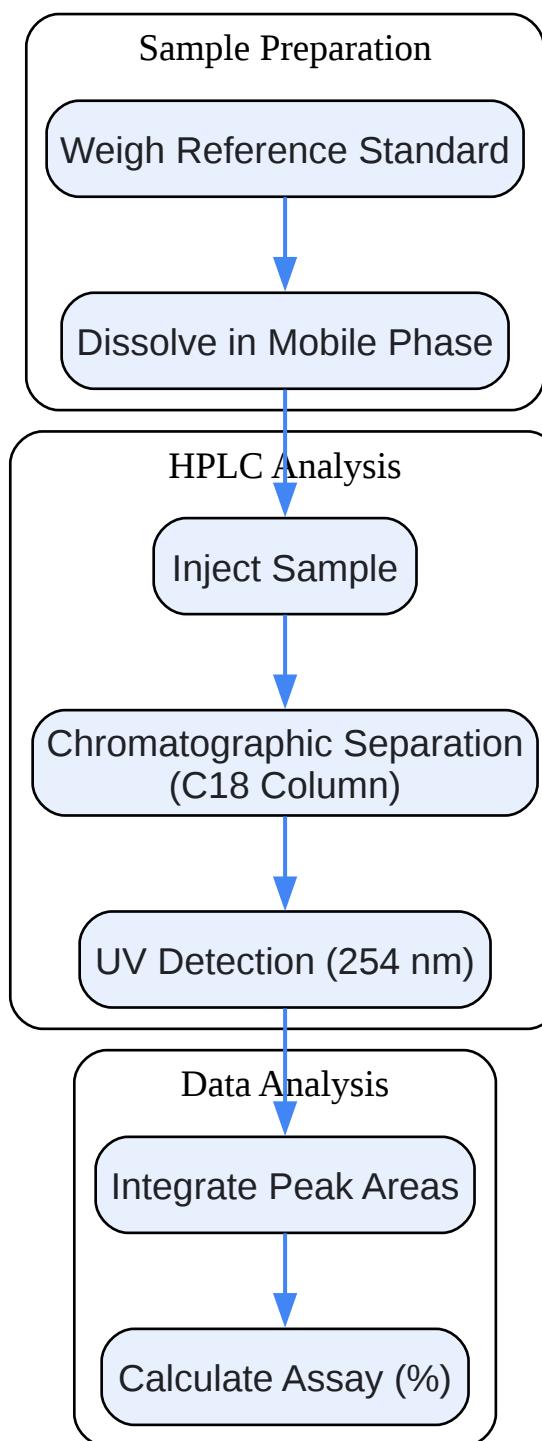
This technique is ideal for identifying and quantifying volatile and semi-volatile impurities.

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Column: A low-bleed capillary column suitable for polar compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 10 minutes at 280 °C.
- Injector Temperature: 250 °C
- Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- MS Mode: Electron Ionization (EI) at 70 eV, scanning from m/z 40 to 450.
- Sample Preparation: Prepare a 1 mg/mL solution of the reference standard in a suitable solvent like acetone or methanol.

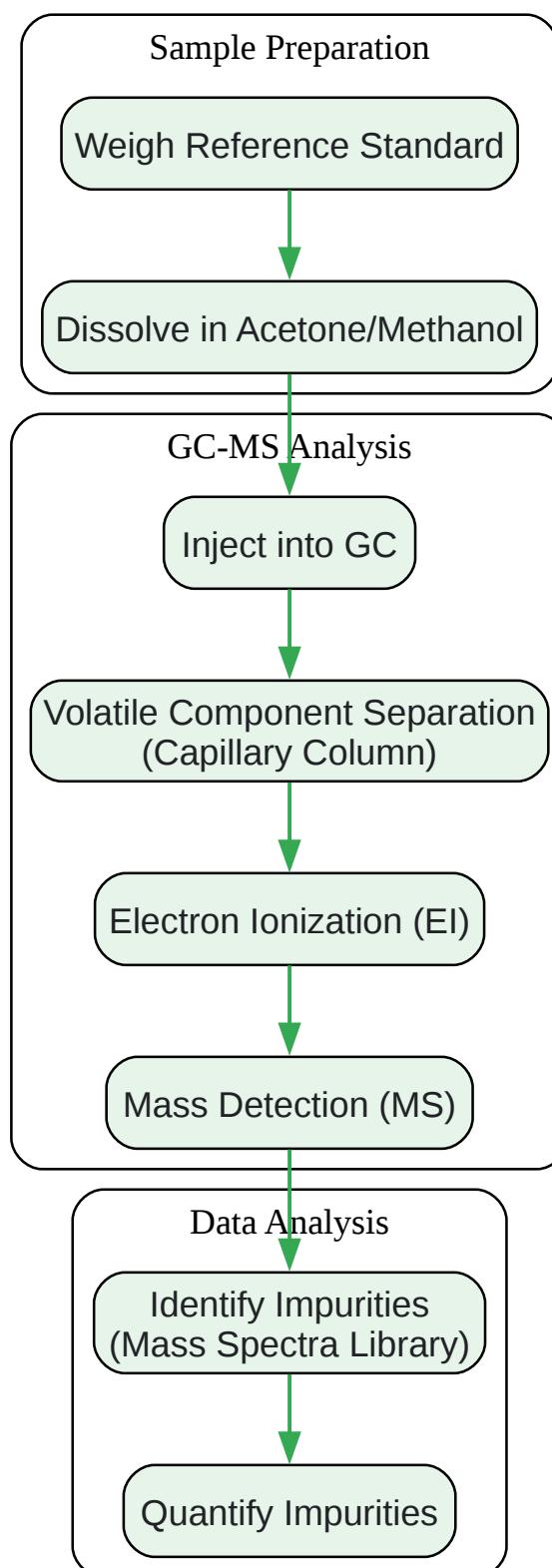
Mandatory Visualizations

The following diagrams illustrate the experimental workflows for the analytical techniques described above.



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Caption: HPLC-UV Experimental Workflow for Assay Determination.



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Caption: GC-MS Experimental Workflow for Impurity Profiling.

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References

- 1. 2-Methoxy-5-nitroaniline | SIELC Technologies [sielc.com]
- 2. Separation of 2-Methoxy-5-nitroaniline on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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